

Personal protective equipment for handling (S)-2-(Methoxymethyl)morpholine hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-2-(Methoxymethyl)morpholine
hydrochloride

Cat. No.: B599894

[Get Quote](#)

Essential Safety and Handling Guide for (S)-2-(Methoxymethyl)morpholine hydrochloride

This guide provides crucial safety and logistical information for handling **(S)-2-(Methoxymethyl)morpholine hydrochloride** (CAS No. 141196-38-5)[1][2]. The information presented is compiled from safety data sheets of structurally related compounds, including Morpholine and Morpholine Hydrochloride, to ensure a comprehensive understanding of the necessary precautions. This document is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **(S)-2-(Methoxymethyl)morpholine hydrochloride** is not readily available, the hazards can be inferred from its structural relatives. Morpholine and its hydrochloride salt are classified as hazardous materials. The primary hazards include:

- Skin Corrosion/Irritation: Causes skin irritation[2][3].
- Serious Eye Damage/Irritation: Causes serious eye irritation[2][3].
- Flammability: Morpholine is a flammable liquid and vapor[4][5].

Precautionary Statements Summary:

Category	Precautionary Statement
Prevention	Wash hands and face thoroughly after handling. Wear protective gloves and eye protection. Keep away from heat, sparks, open flames, and hot surfaces. Use only in a well-ventilated area[2][4][6][7].
Response	If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[2][3].
Storage	Store in a well-ventilated place. Keep container tightly closed. Store in a cool and shaded area, protected from moisture and under an inert gas[3].
Disposal	Dispose of contents/container in accordance with local, regional, national, and international regulations. May be dissolved or mixed with a combustible solvent and burned in a chemical incinerator[2].

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **(S)-2-**

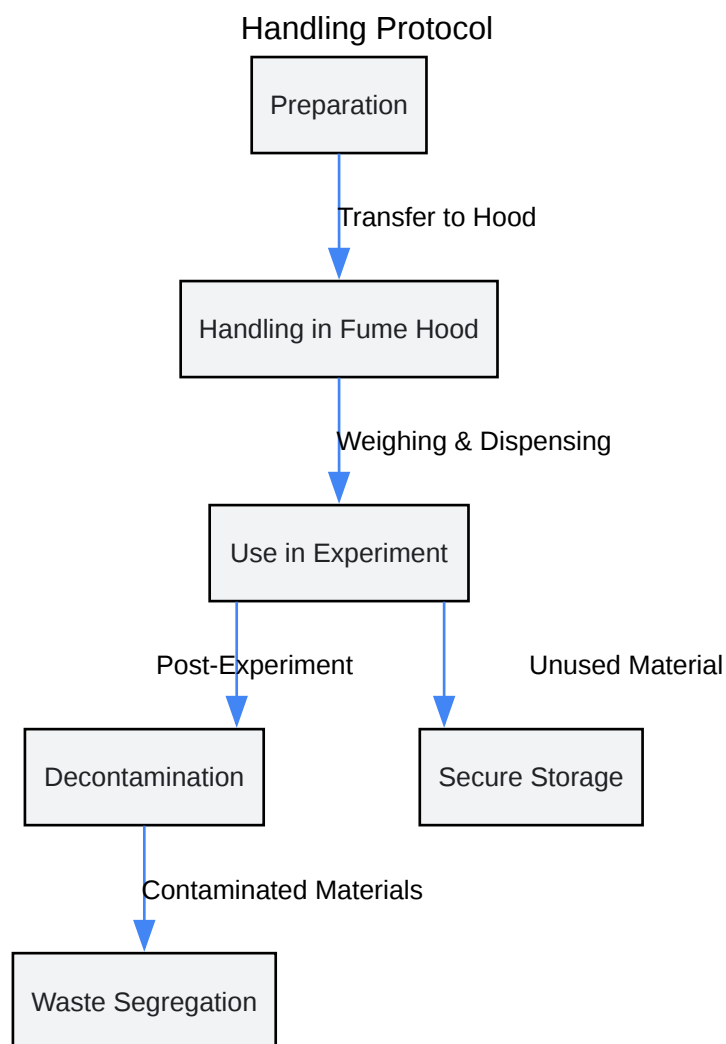
(Methoxymethyl)morpholine hydrochloride, based on guidelines for similar compounds.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards[2].	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Protective clothing, such as a lab coat or chemical-resistant suit, and protective boots if necessary[2].	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.
Respiratory	A dust respirator or a respirator with an appropriate filter for organic vapors, depending on the form of the compound and the potential for airborne exposure. Work should be conducted in a well-ventilated area or under a chemical fume hood[2].	Follow local and national regulations for respirator use.

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is essential for laboratory safety and regulatory compliance.

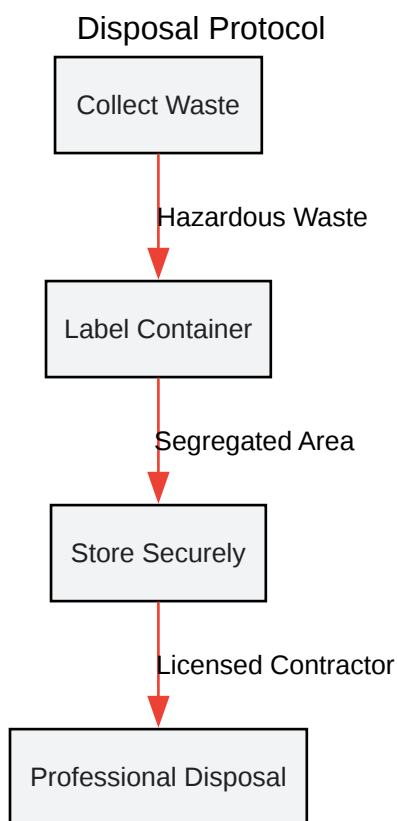
Experimental Workflow for Handling **(S)-2-(Methoxymethyl)morpholine hydrochloride**



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **(S)-2-(Methoxymethyl)morpholine hydrochloride** in a laboratory setting.

Disposal Plan for **(S)-2-(Methoxymethyl)morpholine hydrochloride**



[Click to download full resolution via product page](#)

Caption: A clear and concise workflow for the proper disposal of **(S)-2-(Methoxymethyl)morpholine hydrochloride** waste.

Detailed Disposal Protocol:

- Waste Identification and Collection:
 - All materials that have come into contact with **(S)-2-(Methoxymethyl)morpholine hydrochloride**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste[8].
 - Unused or waste chemical should be collected in a dedicated, properly labeled, and sealed container. Avoid mixing with other chemical waste unless compatibility is confirmed[8].
- Waste Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(S)-2-(Methoxymethyl)morpholine hydrochloride**," and associated hazard symbols (e.g., corrosive, irritant)[8].
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials. The storage area should have secondary containment to prevent environmental release in case of a leak[8].
- Final Disposal:
 - Disposal must be carried out by a licensed hazardous waste disposal contractor.
 - One approved method of disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber[2].
 - Always adhere to all federal, state, and local environmental regulations regarding chemical waste disposal[2].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-2-(Methoxymethyl)morpholine HCl, CasNo.141196-38-5 BOC Sciences United States [bocscichem.lookchem.com]
- 2. (S)-2-(Methoxymethyl)morpholine hydrochloride | 141196-38-5 [sigmaaldrich.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. Morpholine - Products [achemblock.com]
- 5. Morpholine, 2-(methoxymethyl)-5-methyl-, hydrochloride, (2S,5S)- CAS#: 276860-71-0 [m.chemicalbook.com]

- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. navybrand.com [navybrand.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-2-(Methoxymethyl)morpholine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599894#personal-protective-equipment-for-handling-s-2-methoxymethyl-morpholine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com